

Synthesis and Purification of SPC-180002: A Review of Available Information

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: SPC-180002

Cat. No.: B12390649

[Get Quote](#)

Currently, detailed protocols and specific quantitative data for the synthesis and purification of the SIRT1/3 dual inhibitor, **SPC-180002**, are not publicly available in scientific literature or patent databases. While the compound is identified as a novel anti-tumor agent that incorporates a methyl methacrylate group and impairs mitochondrial function, the specific chemical synthesis route and purification methodologies remain proprietary or unpublished.

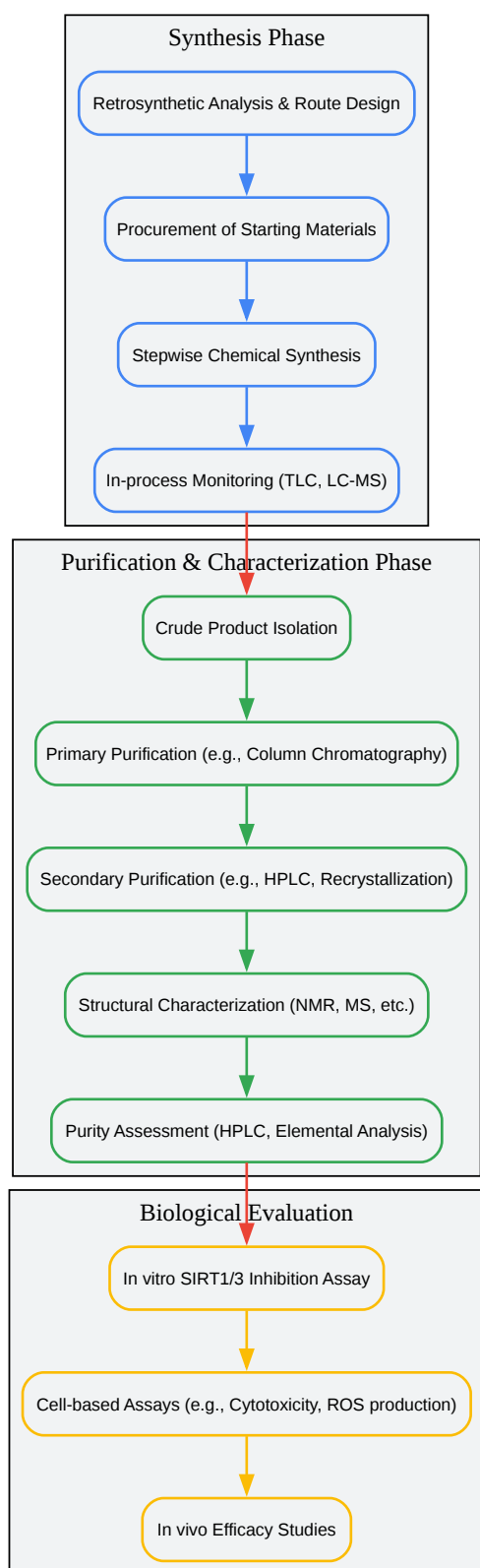
Our comprehensive search of chemical databases, patent repositories, and academic journals did not yield any specific experimental procedures for the synthesis of **SPC-180002**. The primary focus of the existing research is on its pharmacological properties and mechanism of action as a dual inhibitor of SIRT1 and SIRT3. This includes its role in disturbing redox homeostasis through the generation of reactive oxygen species (ROS), leading to increased p21 protein stability and mitochondrial dysfunction.

Without access to the primary synthesis and purification data, it is not possible to provide the detailed Application Notes and Protocols as requested. The creation of such documents requires precise information on reaction conditions, stoichiometry of reactants, catalysts, solvents, reaction times, work-up procedures, and specific techniques for purification such as chromatography methods (e.g., column chromatography, HPLC) and recrystallization solvents and conditions. Furthermore, the lack of this data prevents the compilation of quantitative information regarding reaction yields, purity levels, and other relevant analytical data.

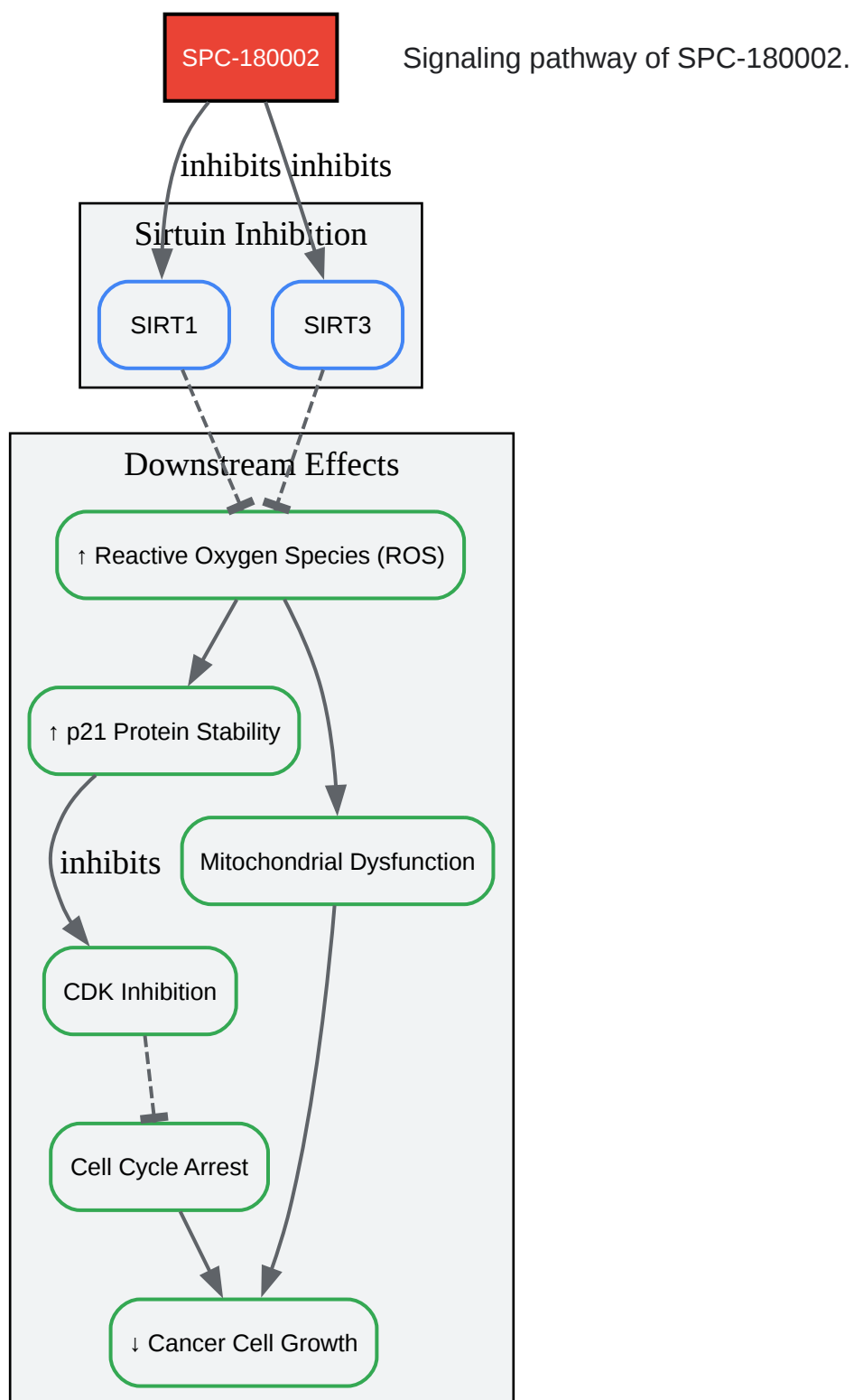
General Considerations for the Synthesis and Purification of Similar Compounds

While a specific protocol for **SPC-180002** is unavailable, general principles for the synthesis of small molecule inhibitors and compounds containing a methyl methacrylate group can be considered. The synthesis would likely involve a multi-step process culminating in the introduction of the methyl methacrylate moiety.

A hypothetical workflow for the development and purification of a novel small molecule inhibitor like **SPC-180002** is outlined below. This diagram illustrates the general logical steps that researchers would typically follow.



General workflow for small molecule inhibitor development.



[Click to download full resolution via product page](#)

- To cite this document: BenchChem. [Synthesis and Purification of SPC-180002: A Review of Available Information]. BenchChem, [2025]. [Online PDF]. Available at:

[<https://www.benchchem.com/product/b12390649#synthesis-and-purification-methods-for-spc-180002>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com